

# Navigating the Synthesis and Characterization of Substituted Nitropyrazoles: A Technical Guide

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## Compound of Interest

Compound Name:	<i>1-Isopropyl-4-nitro-1H-pyrazol-5-amine</i>
CAS No.:	1248637-56-0
Cat. No.:	B2991443

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## Introduction: The Challenge of Novel Compound Identification

In the landscape of chemical research and drug discovery, the precise identification and characterization of novel molecules are paramount. This guide addresses the specific query for **1-Isopropyl-4-nitro-1H-pyrazol-5-amine**. A thorough investigation into scientific databases and supplier catalogs, however, did not yield a specific Chemical Abstracts Service (CAS) number for this exact compound.

The absence of a dedicated CAS number suggests that "**1-Isopropyl-4-nitro-1H-pyrazol-5-amine**" may be a novel compound that has not been synthesized, characterized, or registered at the time of this publication. This presents a unique challenge and opportunity for researchers in the field. This guide, therefore, will provide a comprehensive framework for the synthesis, purification, and characterization of this target molecule, drawing upon established methodologies for structurally related pyrazole derivatives.

## Physicochemical Properties: Predictive Analysis

While experimental data for the target compound is unavailable, we can predict its general properties based on its constituent functional groups.

Property	Predicted Value/Characteristic	Rationale
Molecular Formula	C <sub>6</sub> H <sub>10</sub> N <sub>4</sub> O <sub>2</sub>	Based on the chemical name
Molecular Weight	170.17 g/mol	Calculated from the molecular formula
Appearance	Likely a yellow to orange solid	Nitro-aromatic compounds are often colored
Solubility	Expected to be soluble in polar organic solvents (e.g., DMSO, DMF, Acetone) and sparingly soluble in water.	The presence of polar amine and nitro groups, balanced by the nonpolar isopropyl group, suggests this solubility profile.
Acidity/Basicity	The pyrazole ring is weakly basic, and the amino group is basic.	The nitro group is electron-withdrawing, which will decrease the basicity of the pyrazole ring and the amino group.

## Proposed Synthetic Strategy: A Two-Step Approach

The synthesis of **1-Isopropyl-4-nitro-1H-pyrazol-5-amine** can be logically approached through a two-step process involving the N-isopropylation of a suitable pyrazole precursor followed by nitration. This strategy is based on established protocols for the synthesis of similar substituted nitropyrazoles.[\[1\]](#)[\[2\]](#)

### Step 1: Synthesis of 1-Isopropyl-1H-pyrazol-5-amine

The initial step involves the alkylation of a commercially available pyrazol-5-amine with an isopropyl halide.

#### Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask, dissolve 1H-pyrazol-5-amine (1.0 eq) in a suitable polar aprotic solvent such as N,N-dimethylformamide (DMF) or acetonitrile.
- **Base Addition:** Add a suitable base, such as potassium carbonate ( $K_2CO_3$ , 1.5 eq) or cesium carbonate ( $Cs_2CO_3$ , 1.2 eq), to the solution. The base will deprotonate the pyrazole ring nitrogen, facilitating alkylation.
- **Alkylation:** Add 2-bromopropane or 2-iodopropane (1.2 eq) to the reaction mixture dropwise at room temperature.
- **Reaction Monitoring:** Heat the reaction mixture to 60-80 °C and monitor its progress using Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Workup:** Upon completion, cool the reaction to room temperature and filter off the inorganic base. Remove the solvent under reduced pressure.
- **Purification:** The crude product can be purified by column chromatography on silica gel using a gradient of ethyl acetate in hexanes to yield 1-Isopropyl-1H-pyrazol-5-amine. The CAS number for a similar compound, 1-isopropyl-1H-pyrazol-5-amine, is 3524-16-1.[3][4]

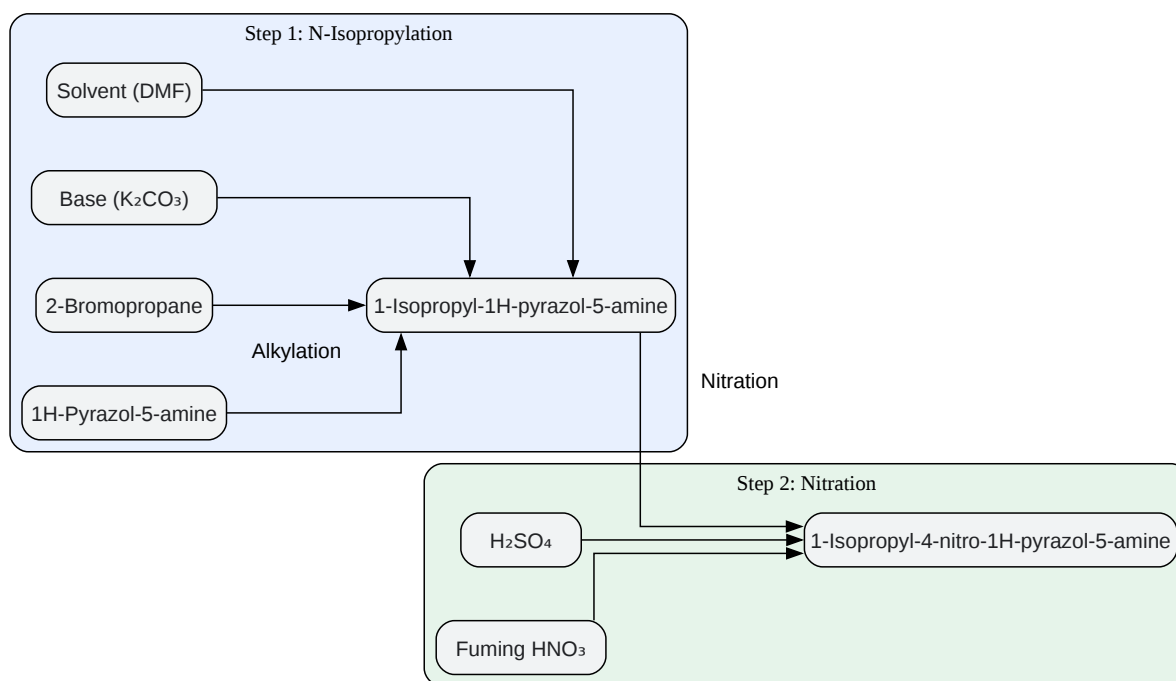
## Step 2: Nitration of 1-Isopropyl-1H-pyrazol-5-amine

The second step is the regioselective nitration of the C4 position of the pyrazole ring. The amine group at C5 is an activating group and will direct the electrophilic nitration to the C4 position.

#### Experimental Protocol:

- **Reaction Setup:** Cool a mixture of fuming nitric acid (1.1 eq) in concentrated sulfuric acid to 0 °C in an ice bath. This mixture generates the nitronium ion ( $NO_2^+$ ), the active electrophile.
- **Substrate Addition:** Slowly add the 1-Isopropyl-1H-pyrazol-5-amine (1.0 eq) synthesized in Step 1 to the cold nitrating mixture. The temperature should be carefully maintained below 5 °C to prevent over-nitration and side reactions.
- **Reaction Monitoring:** Stir the reaction at 0 °C for 1-2 hours, monitoring the progress by TLC.

- **Workup:** Carefully pour the reaction mixture onto crushed ice and neutralize the solution with a saturated aqueous solution of sodium bicarbonate or sodium hydroxide until the pH is approximately 7.
- **Extraction:** Extract the product with a suitable organic solvent, such as ethyl acetate or dichloromethane (3 x 50 mL).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be further purified by recrystallization or column chromatography to yield the target compound, **1-Isopropyl-4-nitro-1H-pyrazol-5-amine**.



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Caption: Proposed two-step synthesis of **1-Isopropyl-4-nitro-1H-pyrazol-5-amine**.

## Structural Confirmation and Purity Analysis

Given the novelty of the compound, rigorous structural confirmation is essential. The following analytical techniques are recommended:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR will be crucial to confirm the connectivity of the atoms and the successful introduction of the isopropyl and nitro groups. The characteristic shifts and coupling patterns will provide definitive structural evidence.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) will confirm the molecular weight and elemental composition of the synthesized compound.
- Infrared (IR) Spectroscopy: IR spectroscopy will show the characteristic stretching frequencies for the N-H (amine), C-H (isopropyl), and N=O (nitro) bonds.
- Purity Analysis: High-Performance Liquid Chromatography (HPLC) should be used to determine the purity of the final compound.

## Safety and Handling

As with any new chemical entity, **1-Isopropyl-4-nitro-1H-pyrazol-5-amine** should be handled with care. Nitrated organic compounds can be energetic and potentially explosive.[5][6] The toxicological properties are unknown. Therefore, appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves, should be worn at all times. All manipulations should be performed in a well-ventilated fume hood. For related pyrazole compounds, hazards include skin and eye irritation, and respiratory irritation.[7][8]

## Potential Applications and Future Directions

Substituted pyrazoles are a well-established class of compounds in medicinal chemistry with a broad range of biological activities.[2] The introduction of a nitro group can modulate the electronic properties of the molecule and provide a handle for further chemical transformations. The amine group can be readily derivatized to explore structure-activity relationships (SAR).

Potential areas of research for this novel compound could include:

- Screening for Biological Activity: The compound could be screened against various biological targets, such as kinases, proteases, or receptors, to identify potential therapeutic applications.

- Materials Science: Nitropyrazoles have been investigated as energetic materials, and the properties of this new derivative could be explored in this context.[5]
- Synthetic Building Block: The nitro group can be reduced to an amine, and the existing amine can be functionalized, making this molecule a versatile scaffold for the synthesis of more complex molecules.[9]

## Conclusion

While a direct CAS number for **1-Isopropyl-4-nitro-1H-pyrazol-5-amine** is not currently available, this guide provides a robust scientific framework for its synthesis, characterization, and potential exploration. The proposed synthetic route is based on well-established chemical principles and provides a clear path for researchers to produce and study this novel compound. The successful synthesis and characterization of this molecule will contribute valuable knowledge to the field of heterocyclic chemistry and may open up new avenues for drug discovery and materials science.

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